

# Performance Characteristics of Isononylphenol Measurement

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## Compound of Interest

Compound Name: Isononylphenol

Cat. No.: B1654835

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The analytical method is based on solid-phase extraction followed by derivatization and analysis using gas chromatography with mass spectrometric detection (GC-MS).[1][2] The performance of this method for the analysis of 4-nonylphenol (a mixture of isomers) was evaluated in two different water matrices: surface water and wastewater.[1][2]

The key performance indicators, including within-laboratory precision (repeatability) and between-laboratory precision (reproducibility), were determined. Accuracy was also assessed by comparing the measured concentrations to the true values.[1]

The study demonstrated that the analytical method is robust and reliable for quantifying **Isononylphenol** in the tested water samples.[1]

## Quantitative Data Summary

The following table summarizes the quantitative data obtained from the inter-laboratory study for the measurement of 4-nonylphenol.

Water Matrix	Analyte Concentration Range (µg/L)	Repeatability (CVr %)	Reproducibility (CVR %)	Recovery (%)
Surface Water	0.05 - 0.4	1.9 - 7.8	10.0 - 29.5	98.0 - 144.1[1][2]
Wastewater	0.1 - 5	1.9 - 7.8	10.8 - 22.5	95.4 - 108.6[1][2]

CVR: Coefficient of variation of repeatability CVR: Coefficient of variation of reproducibility

## Experimental Protocol

The analytical method employed by the participating laboratories is detailed in ISO/CD 18857-

2. The key steps are outlined below:

1. Sample Preparation:

- Non-filtered water samples (surface water and wastewater) were used.[1]
- Samples were homogenized and acidified to a pH of 2 with sulfuric acid.[3]

2. Solid-Phase Extraction (SPE):

- The acidified water sample was passed through a solid-phase extraction cartridge to extract the analytes.[1]

3. Elution:

- The analytes were eluted from the SPE cartridge using a suitable solvent.[1]

4. Derivatization:

- The eluted analytes were derivatized to make them suitable for gas chromatography.[1]

5. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- The derivatized extract was then analyzed by gas chromatography coupled with mass spectrometric detection to identify and quantify the target compounds.[1] Isotope-marked standard compounds were used as internal standards for precise and accurate quantitation.  
[1][2]

## Experimental Workflow

The following diagram illustrates the experimental workflow for the inter-laboratory measurement of **Isononylphenol**.

Caption: Experimental workflow for **Isononylphenol** measurement.

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## References

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